

solubility of anthracen-2-ol in various organic solvents

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Compound of Interest

Compound Name: *anthracen-2-ol*

Cat. No.: *B021771*

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The Solubility of Anthracen-2-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **anthracen-2-ol** (also known as 2-anthrol or 2-hydroxyanthracene), a hydroxylated derivative of the polycyclic aromatic hydrocarbon, anthracene. Understanding the solubility of this compound is critical for a range of applications, from synthetic chemistry and materials science to environmental analysis and pharmaceutical development. Due to its amphiphilic nature, possessing both a large, nonpolar aromatic core and a polar hydroxyl group, its solubility behavior is nuanced and dependent on the specific solvent environment.

Physicochemical Properties of Anthracen-2-ol

Property	Value
Chemical Formula	C ₁₄ H ₁₀ O
Molar Mass	194.23 g/mol
Melting Point	166 °C (in ethanol) ^[1]
Appearance	Light yellow to brown powder or crystals ^[1]
Water Solubility	91.67 mg/L (at 20 °C) ^[1]

Quantitative Solubility Data

Quantitative solubility data for **anthracen-2-ol** in a wide range of organic solvents is not extensively documented in publicly available literature. However, based on its chemical structure and the principles of "like dissolves like," a qualitative and predictive understanding of its solubility can be established. The large polycyclic aromatic core imparts significant nonpolar character, while the hydroxyl group provides a site for hydrogen bonding and polar interactions.

Solvent Class	Predicted Solubility	Rationale
Polar Protic Solvents (e.g., Alcohols like Ethanol, Methanol)	High	The hydroxyl group of anthracen-2-ol can act as both a hydrogen bond donor and acceptor, leading to strong intermolecular interactions with protic solvents.
Polar Aprotic Solvents (e.g., Ketones like Acetone, Ethers like Diethyl Ether)	Moderate to High	The polar nature of these solvents can interact with the hydroxyl group of anthracen-2-ol, while their organic character can solvate the aromatic rings.
Nonpolar Aromatic Solvents (e.g., Benzene, Toluene)	Moderate	The aromatic rings of these solvents can interact favorably with the anthracene core of anthracen-2-ol through π - π stacking interactions.
Nonpolar Aliphatic Solvents (e.g., Hexane, Cyclohexane)	Low	The large, nonpolar aromatic system of anthracen-2-ol will have some affinity for these solvents, but the polar hydroxyl group will significantly hinder dissolution.

Experimental Protocol for Solubility Determination

While a specific, standardized protocol for **anthracen-2-ol** is not readily available, a general and robust method for determining the solubility of a crystalline organic compound in a given solvent can be adapted from established procedures for polycyclic aromatic hydrocarbons. The following is a detailed methodology based on the equilibrium solubility method.

Objective: To determine the saturation solubility of **anthracen-2-ol** in a specific organic solvent at a controlled temperature.

Materials:

- **Anthracen-2-ol** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Scintillation vials or other suitable sealed containers

Procedure:

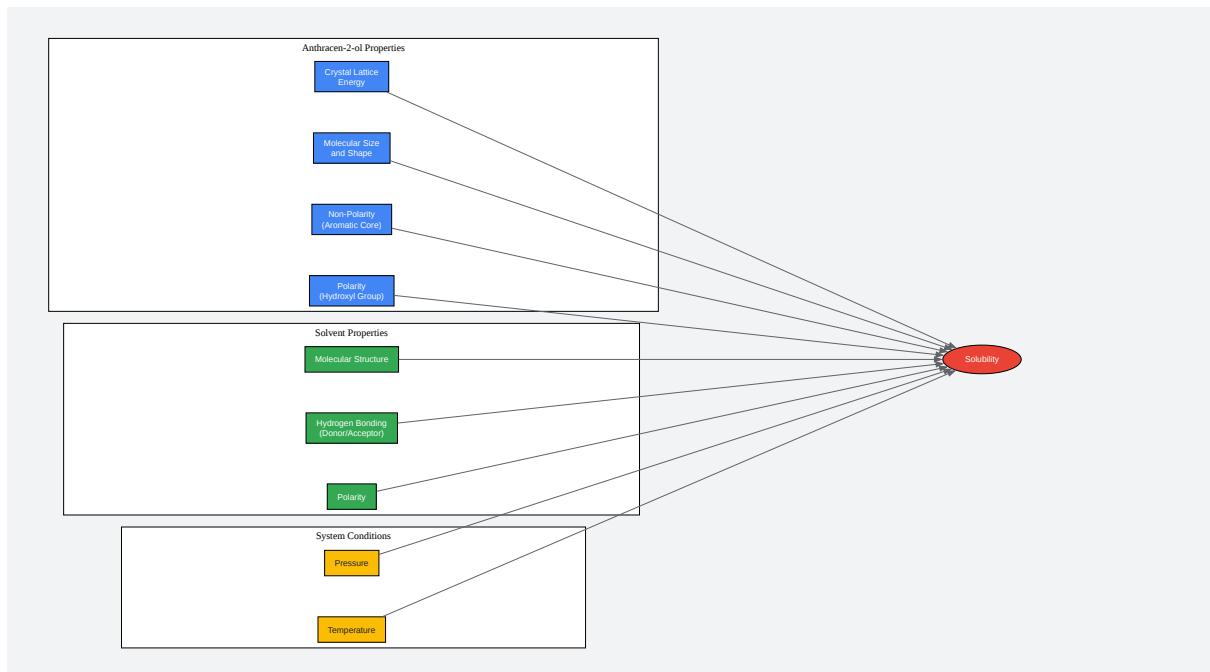
- Preparation of Supersaturated Solutions:
 - Add an excess amount of crystalline **anthracen-2-ol** to a series of scintillation vials.
 - Accurately pipette a known volume of the selected organic solvent into each vial. The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.

- Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached. This can range from 24 to 72 hours. Preliminary experiments may be necessary to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) pipette.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microcrystals.
 - Dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC-UV or UV-Vis spectrophotometry method.
 - Prepare a series of standard solutions of **anthracen-2-ol** of known concentrations in the same solvent.
 - Generate a calibration curve by plotting the analytical response (e.g., peak area from HPLC) against the concentration of the standard solutions.
 - Determine the concentration of **anthracen-2-ol** in the diluted experimental samples by interpolating their analytical response on the calibration curve.

- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution, taking into account the dilution factor.
 - Express the solubility in desired units, such as g/L, mg/mL, or mol/L.

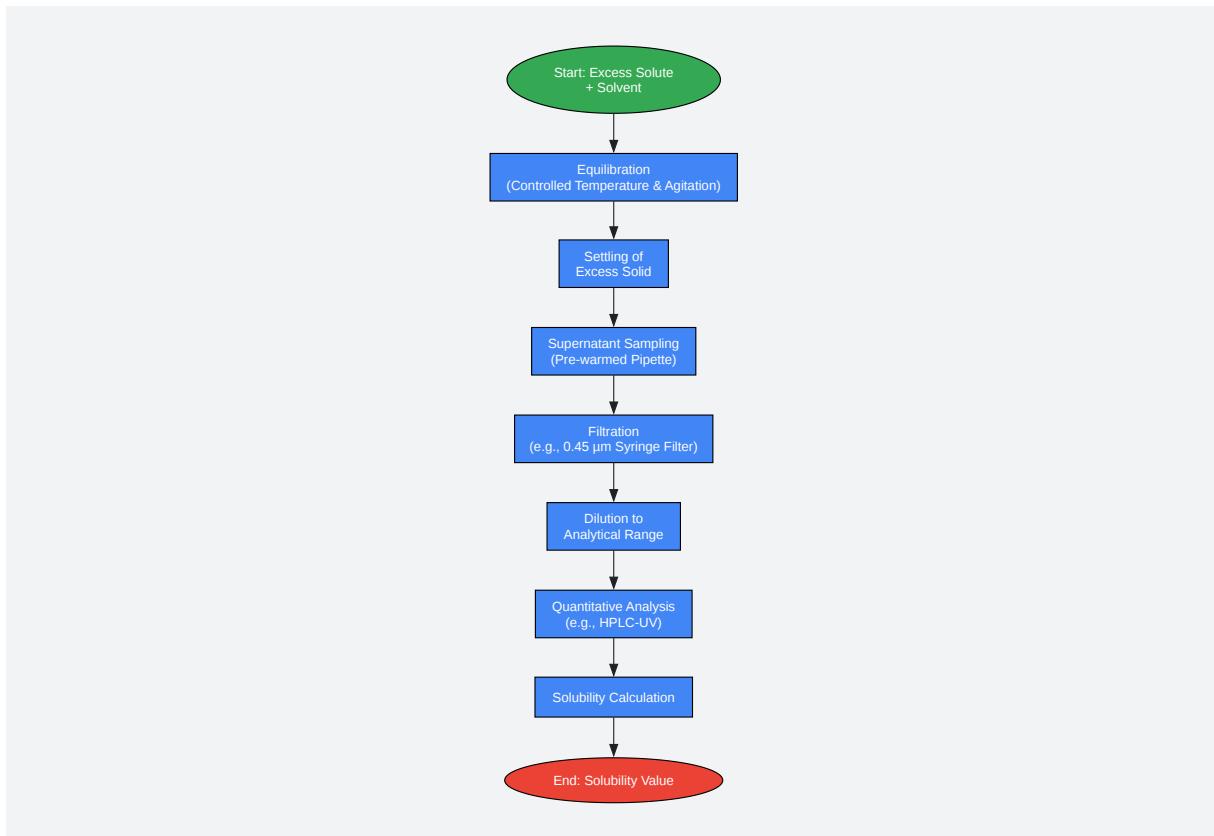
Logical Relationships and Workflows

The following diagrams illustrate the key factors influencing the solubility of **anthracen-2-ol** and a typical experimental workflow for its determination.



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Caption: Factors influencing the solubility of **anthracen-2-ol**.



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Caption: Experimental workflow for solubility determination.

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References

- 1. 2-HYDROXYANTHRACENE CAS#: 613-14-9 [m.chemicalbook.com]
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